

Technical Guide: N-(4-ethoxyphenyl)ethanesulfonamide (CAS 57616-19-0)

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Compound of Interest

Compound Name: N-(4-ethoxyphenyl)ethanesulfonamide

Cat. No.: B2376059

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the known properties of **N-(4-ethoxyphenyl)ethanesulfonamide** (CAS 57616-19-0). Due to the limited availability of public data for this specific compound, this document also includes information on general synthetic methods for related compounds and highlights areas where further research is needed. The information is presented to be a valuable resource for researchers in medicinal chemistry and drug development.

Chemical Identity and Physicochemical Properties

N-(4-ethoxyphenyl)ethanesulfonamide is a sulfonamide derivative with the molecular formula $C_{10}H_{15}NO_3S$.^[1] It is structurally related to other N-aryl sulfonamides, a class of compounds with a wide range of biological activities.

Table 1: Physicochemical Properties of **N-(4-ethoxyphenyl)ethanesulfonamide**

Property	Value	Source
CAS Number	57616-19-0	[1]
Molecular Formula	C10H15NO3S	[1]
Molecular Weight	229.3 g/mol	[1]
Boiling Point	Predicted: 352.8 ± 44.0 °C	Vendor Data
Melting Point	Data not available	
Solubility	Data not available	
Appearance	Solid (form not specified)	[2]

Note: Much of the experimental physicochemical data for this specific compound is not publicly available. The boiling point is a predicted value from chemical suppliers.

Proposed Synthesis Protocol

A specific, peer-reviewed synthesis protocol for **N-(4-ethoxyphenyl)ethanesulfonamide** has not been identified in the public literature. However, a standard method for the synthesis of N-arylsulfonamides involves the reaction of an arylamine with a sulfonyl chloride in the presence of a base.[3][4]

General Experimental Protocol

The following is a proposed experimental protocol for the synthesis of **N-(4-ethoxyphenyl)ethanesulfonamide** based on general procedures for N-arylsulfonamide formation.

Materials:

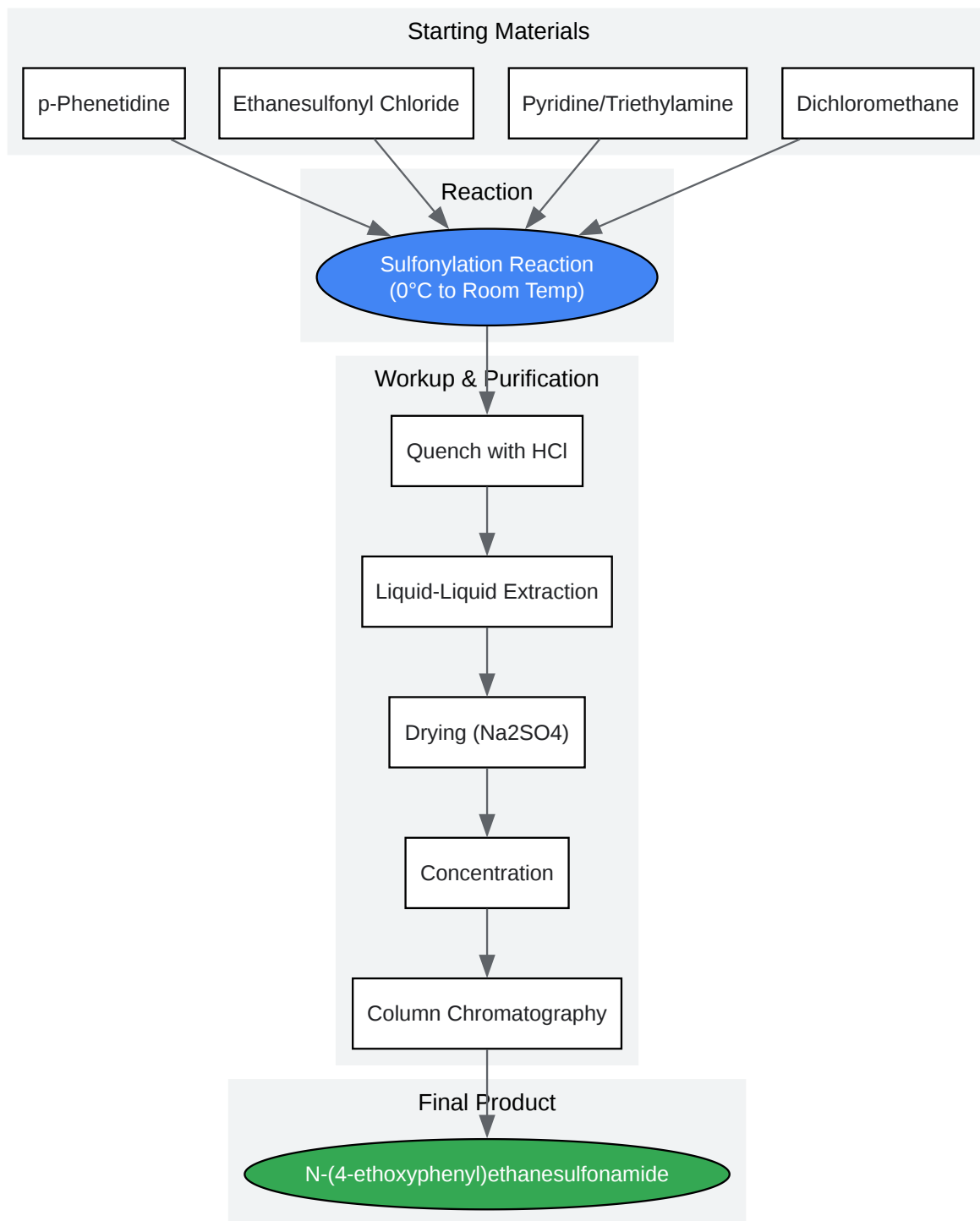
- p-Phenetidine (4-ethoxyaniline)
- Ethanesulfonyl chloride
- Pyridine or triethylamine (base)

- Dichloromethane (solvent)
- Hydrochloric acid (for workup)
- Sodium sulfate (drying agent)
- Silica gel (for chromatography)
- Hexane and Ethyl Acetate (eluent)

Procedure:

- In a round-bottom flask, dissolve p-phenetidine in dichloromethane.
- Cool the solution in an ice bath.
- Add pyridine or triethylamine to the solution.
- Slowly add ethanesulfonyl chloride dropwise to the cooled solution with stirring.
- Allow the reaction to warm to room temperature and stir for several hours until completion (monitor by TLC).
- Quench the reaction with dilute hydrochloric acid.
- Separate the organic layer, wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate and filter.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to yield pure **N-(4-ethoxyphenyl)ethanesulfonamide**.

Proposed Synthesis Workflow



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Caption: Proposed synthesis workflow for **N-(4-ethoxyphenyl)ethanesulfonamide**.

Spectral and Analytical Data

While several chemical suppliers claim to possess spectral data such as NMR, HPLC, and LC-MS for **N-(4-ethoxyphenyl)ethanesulfonamide**, these are not publicly available.[\[1\]](#)

Researchers are advised to acquire the compound from a reputable source that can provide a certificate of analysis with detailed spectral data.

Biological Activity and Signaling Pathways

There is currently no publicly available information on the biological activity, pharmacological effects, or mechanism of action of **N-(4-ethoxyphenyl)ethanesulfonamide**. The N-arylsulfonamide scaffold is present in numerous biologically active compounds, suggesting that this molecule could be of interest for biological screening.[\[5\]](#)

Given the absence of data on its biological targets and pathways, a signaling pathway diagram cannot be provided at this time.

Safety and Handling

Detailed safety and handling information for **N-(4-ethoxyphenyl)ethanesulfonamide** is not widely available. As with any laboratory chemical, it should be handled with care.

General Handling Precautions:

- Work in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[\[2\]](#)
- Avoid inhalation of dust and contact with skin and eyes.[\[2\]](#)
- In case of contact, wash the affected area thoroughly with water.[\[6\]](#)
- For spills, dampen the solid material with a suitable solvent like ethanol and collect it in a sealed container for disposal.[\[7\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[1]
- Keep the container tightly sealed.

Conclusion and Future Directions

N-(4-ethoxyphenyl)ethanesulfonamide is a compound for which basic chemical identity is known, but a comprehensive profile of its physicochemical properties, biological activity, and safety is lacking in the public domain. The proposed synthesis protocol provides a starting point for its preparation and subsequent characterization.

Future research should focus on:

- The experimental determination of its melting point, boiling point, and solubility in various solvents.
- Full spectral characterization using NMR, IR, and mass spectrometry.
- Screening for biological activity across various assays to identify potential therapeutic applications.
- Toxicological studies to establish a comprehensive safety profile.

This technical guide serves as a foundational document to encourage and support further investigation into the properties and potential applications of **N-(4-ethoxyphenyl)ethanesulfonamide**.

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